

Application Notes and Protocols for Measuring KSCM-1 Effects on Calcium Influx

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Compound of Interest

Compound Name: KSCM-1

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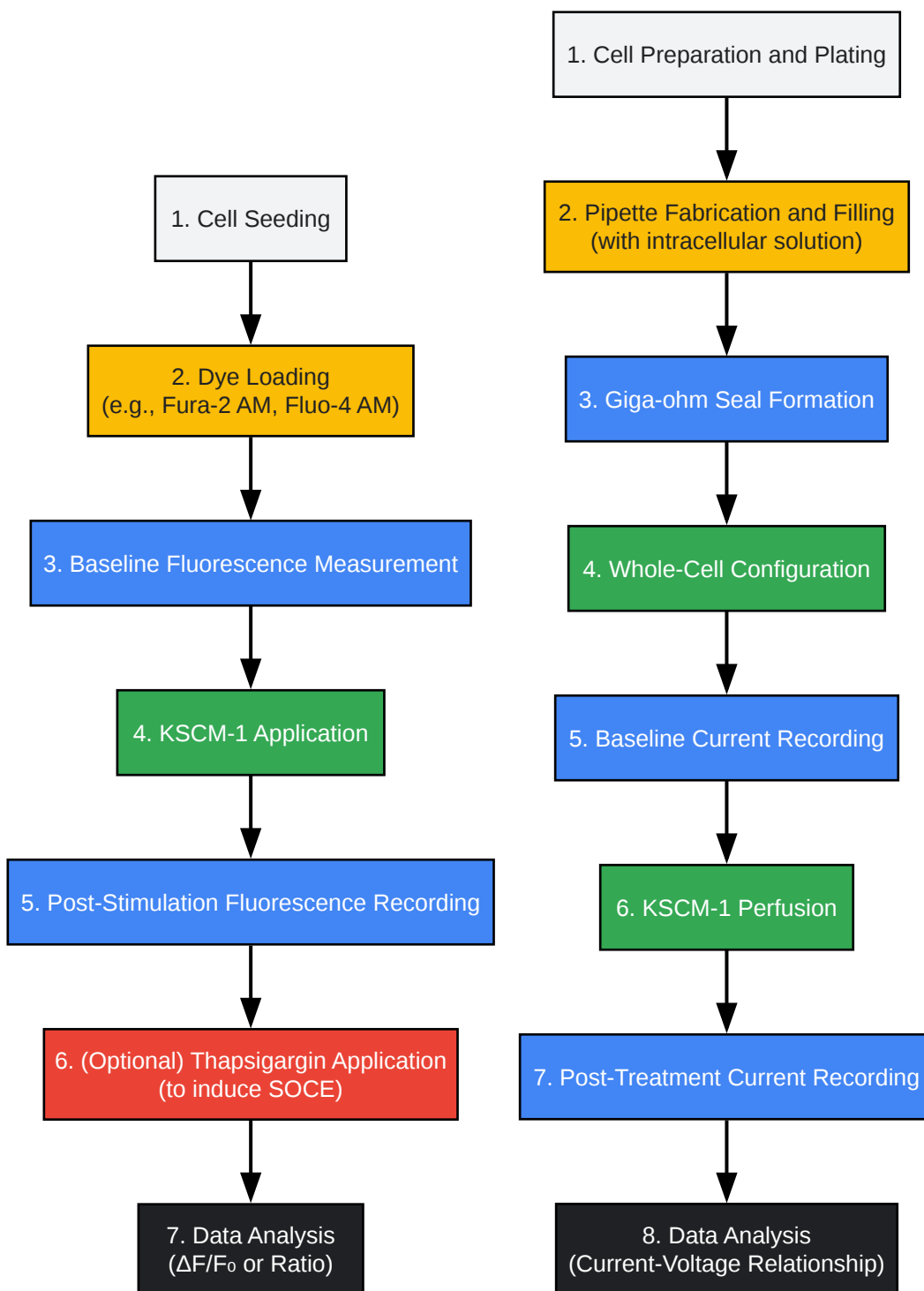
Introduction

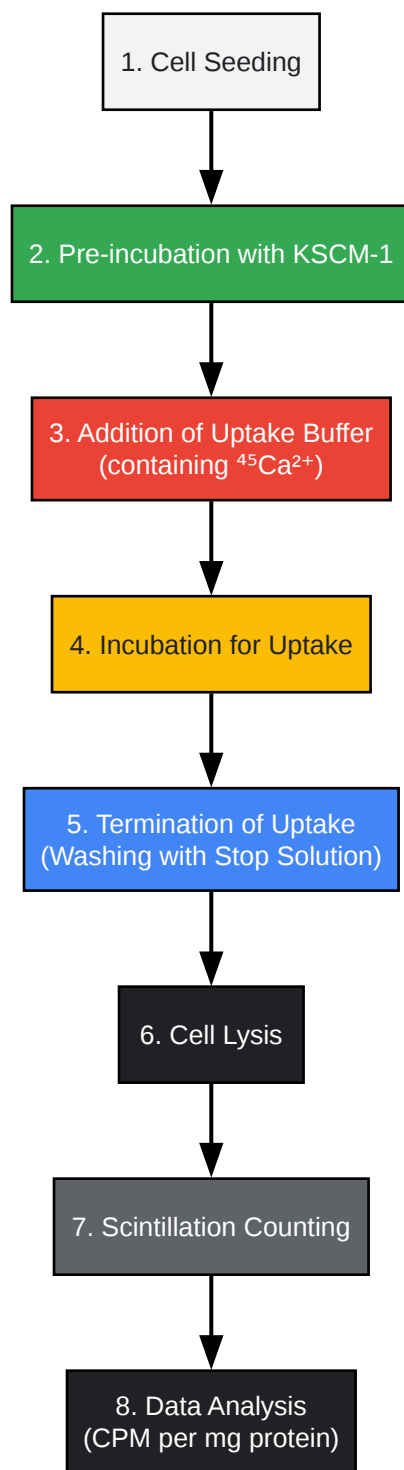
KSCM-1 is a selective ligand for the sigma-1 receptor, exhibiting a K_i of 27.5 nM.[1][2] The sigma-1 receptor is a chaperone protein located at the mitochondria-associated endoplasmic reticulum (ER) membrane, a critical interface for cellular signaling.[3][4] Notably, sigma-1 receptors are recognized as modulators of various ion channels and play a significant role in regulating intracellular calcium (Ca^{2+}) signaling, particularly through the inositol 1,4,5-trisphosphate (IP_3) receptor.[4] This modulation of intracellular Ca^{2+} stores can subsequently influence calcium influx across the plasma membrane through store-operated calcium entry (SOCE).

These application notes provide detailed protocols for investigating the effects of **KSCM-1** on calcium influx, a crucial aspect for understanding its pharmacological profile and potential therapeutic applications. The methodologies described herein are designed to provide robust and reproducible data for researchers in academic and industrial settings.

Putative Signaling Pathway of KSCM-1 in Modulating Calcium Influx

The following diagram illustrates the hypothesized signaling cascade through which **KSCM-1** may influence intracellular calcium concentrations and subsequent calcium influx.





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